

Acid Black 52: A Comprehensive Technical Guide to its Synonyms, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Black 52

Cat. No.: B034585

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acid Black 52, a prominent member of the acid dye class, is a synthetic, anionic diazo dye. It is distinguished by its high tinctorial strength and significant affinity for protein-based and polyamide materials. This technical guide provides an in-depth overview of **Acid Black 52**, focusing on its various synonyms and alternative names, chemical and physical properties, and a detailed experimental protocol for its synthesis.

Synonyms and Alternative Names

Acid Black 52 is known by a multitude of synonyms and trade names, which can often be a source of confusion in research and manufacturing. The primary identifiers are its Colour Index (C.I.) name and number, and its CAS Registry Number.

- C.I. Name: C.I. **Acid Black 52**^{[1][2][3]}
- C.I. Number: 15711^{[1][2][3][4][5]}
- CAS Registry Number: 5610-64-0^{[1][2][3]}

A comprehensive list of its alternative names includes:

- Acid Black GL[1]
- Acid Black WA[1]
- Acid Black WAN[1]
- Acid Complex Black WAN[1]
- Neolan Black WA extra[1]
- ABCOL Black WA[1]
- Acid Black MRL
- Chromolan Black NWA[3]
- Palatine Fast Black WAN[6]
- C.I. 15711[2][3]
- Chromate(3-), bis(3-hydroxy-4-((2-hydroxy-1-naphthalenyl)azo)-7-nitro-1-naphthalenesulfonato(3-))-, disodium hydrogen[2][3]
- 3-Hydroxy-4-((2-hydroxy-1-naphthalenyl)azo)-7-nitro-1-naphthalenesulfonic acid, monosodium salt, chromium complex[2][3]

Chemical and Physical Properties

Acid Black 52 is a dark brown to black powder.[1][7] Its molecular structure is characterized as a single azo dye complexed with a metal.[1] There is some discrepancy in the reported molecular formula and weight, which is likely due to the complex nature of the chromium-dye complex. The two most commonly cited molecular formulas are $C_{20}H_{12}N_3NaO_7S$ (for the dye ligand itself) and $C_{60}H_{36}Cr_2N_9Na_3O_{21}S_3$ (for the chromium complex).[1][6][8][9]

Property	Value	Source(s)
Molecular Formula	$C_{20}H_{12}N_3NaO_7S$ (ligand) / $C_{60}H_{36}Cr_2N_9Na_3O_{21}S_3$ (complex)	[1],[6][8][9]
Molecular Weight	461.38 g/mol (ligand) / 1488.13 g/mol (complex)	[1],[6][8][9]
Appearance	Dark brown to black powder	[1],[7]
Solubility	Soluble in water and ethanol. Slightly soluble in acetone. Insoluble in other organic solvents.	[1]

Experimental Protocol: Synthesis of C.I. Acid Black 52

The following protocol is a detailed representation of the manufacturing process for **C.I. Acid Black 52**, based on publicly available descriptions.[1][4]

Materials:

- 4-Amino-3-hydroxy-7-nitronaphthalene-1-sulfonic acid
- Naphthalen-2-ol
- Sodium nitrite ($NaNO_2$)
- Hydrochloric acid (HCl)
- Chromium formate solution
- Sodium hydroxide (NaOH)
- Formic acid

Procedure:

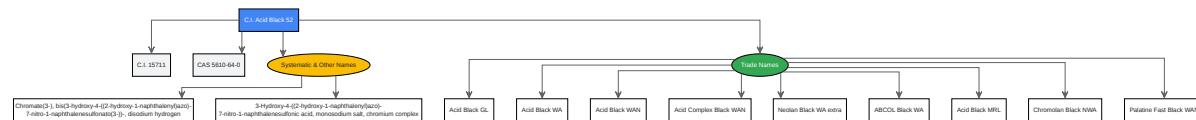
- **Diazotization:** A solution of 4-Amino-3-hydroxy-7-nitronaphthalene-1-sulfonic acid is prepared in water. The solution is cooled to 0-5°C in an ice bath. A solution of sodium nitrite is added dropwise while maintaining the temperature. Subsequently, cold hydrochloric acid is added to facilitate the formation of the diazonium salt. The reaction is stirred for 1-2 hours at 0-5°C.
- **Coupling:** A solution of Naphthalen-2-ol is prepared in an aqueous sodium hydroxide solution. The previously prepared diazonium salt solution is then slowly added to the Naphthalen-2-ol solution, while maintaining the temperature below 10°C. The pH is kept alkaline to facilitate the coupling reaction. The mixture is stirred until the coupling is complete, which can be monitored by thin-layer chromatography.
- **Complexation:** The resulting azo dye is precipitated, filtered, and washed. The dye is then re-slurried in water, and a solution of chromium formate is added. Formic acid is used to adjust the pH. The mixture is heated to 115°C and maintained at this temperature for 2 hours to facilitate the formation of the chromium complex.
- **Finalization:** A portion of the uncomplexed azo dye from a separate batch is added to the chromium complex mixture. The pH is adjusted to alkaline with sodium hydroxide. The final product, **C.I. Acid Black 52**, is then isolated by filtration, dried, and ground to a fine powder.

Safety Precautions:

- All procedures should be carried out in a well-ventilated fume hood.
- Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times.
- Handle all chemicals with care, referring to their respective Safety Data Sheets (SDS) for specific handling and disposal instructions.

Logical Relationship Diagram

The following diagram illustrates the hierarchical relationship between the various identifiers and synonyms for **Acid Black 52**.



[Click to download full resolution via product page](#)

Figure 1: Hierarchy of **Acid Black 52** Identifiers and Synonyms.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acid Black 52 | C₆₀H₃₀Cr₂N₉Na₃O₂₁S₃ | CID 76960928 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. worlddyeviety.com [worlddyeviety.com]
- 3. Acid Black 52 [chembk.com]
- 4. ACID BLACK 52 | 5610-64-0 [chemicalbook.com]
- 5. CN100384945C - A kind of acid dye composition - Google Patents [patents.google.com]
- 6. Acid Black 52 - Acid Black WAN - Acid Black WA from Emperor Chem [emperordye.com]
- 7. Acid black 52 - Hazardous Agents | Haz-Map [haz-map.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. cncolorchem.com [cncolorchem.com]

- To cite this document: BenchChem. [Acid Black 52: A Comprehensive Technical Guide to its Synonyms, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b034585#synonyms-and-alternative-names-for-acid-black-52>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com